

# An In-depth Technical Guide to 1-(3-Chlorophenyl)cyclohexanecarboxylic Acid

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## Compound of Interest

**Compound Name:** 1-(3-Chlorophenyl)cyclohexanecarboxylic acid

**Cat. No.:** B1355719

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This guide provides a comprehensive technical overview of **1-(3-Chlorophenyl)cyclohexanecarboxylic acid**, a compound of interest for researchers and professionals in drug development and chemical synthesis. Due to the limited availability of direct experimental data for this specific isomer, this document synthesizes information from analogous compounds, predictive models, and established chemical principles to offer a robust working profile.

## Introduction

**1-(3-Chlorophenyl)cyclohexanecarboxylic acid** belongs to the family of substituted cyclohexanecarboxylic acids. Its structure, featuring a cyclohexane ring and a 3-chlorophenyl group attached to the same carbon as the carboxylic acid, suggests its potential as a versatile building block in medicinal chemistry and material science. The isomeric position of the chlorine atom on the phenyl ring is expected to significantly influence its physicochemical properties and biological activity compared to its more studied 4-chloro counterpart. This guide will delve into its chemical properties, propose a viable synthetic route, outline analytical characterization methods, and discuss its potential applications.

## Physicochemical Properties

While specific experimental data for **1-(3-Chlorophenyl)cyclohexanecarboxylic acid** is not extensively documented, we can infer its properties from its structure and by comparison with

closely related analogs.

Table 1: Physicochemical Properties of **1-(3-Chlorophenyl)cyclohexanecarboxylic acid** and Related Compounds

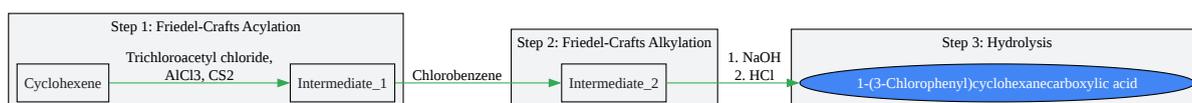
Property	<b>1-(3-Chlorophenyl)cyclohexanecarboxylic acid</b> (Predicted/Inferred)	<b>1-(4-Chlorophenyl)cyclohexanecarboxylic acid</b>	<b>4-(4-Chlorophenyl)cyclohexanecarboxylic acid</b>
Molecular Formula	C13H15ClO2[1]	C13H15ClO2[2][3]	C13H15ClO2[4]
Molecular Weight	238.71 g/mol [1]	238.71 g/mol [2][3]	238.71 g/mol [4]
Appearance	White to off-white solid (predicted)	White crystalline solid[4]	White crystalline solid
Melting Point	Not available	Not available	~235 °C[4] to 252-262 °C[4]
Boiling Point	Not available	Not available	387.1 °C (Predicted)
Density	Not available	Not available	1.225 g/cm <sup>3</sup> (at 25 °C) [4]
Solubility	Likely soluble in organic solvents like DMSO and chloroform; sparingly soluble in water.	Slightly soluble in DMSO, chloroform[4]	Slightly soluble in DMSO, chloroform
pKa	~4-5 (estimated)	Not available	4.80 (Predicted)
LogP	4.0 (Predicted)[1]	3.86[3]	3.7

The positioning of the chlorine atom at the meta position of the phenyl ring in **1-(3-Chlorophenyl)cyclohexanecarboxylic acid** is expected to influence its electronic properties and intermolecular interactions, potentially leading to differences in melting point and solubility compared to the para-substituted analog.

## Synthesis and Purification

A robust synthetic route for **1-(3-Chlorophenyl)cyclohexanecarboxylic acid** can be proposed based on established methodologies for similar compounds, such as the synthesis of its 4-chloro analog[5][6]. The following proposed synthesis involves a Friedel-Crafts reaction followed by hydrolysis.

## Proposed Synthetic Pathway



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## Sources

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